In-depth Technical Guide: 1-benzylpyridin-2(1H)-one

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Compound of Interest

Compound Name:	*1-benzylpyridin-2(1H)-one*
CAS No.:	*1753-62-4*
Cat. No.:	*B1267737*

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Core Mechanism of Action of 1-benzylpyridin-2(1H)-one: Current Research Gaps

A comprehensive review of the current scientific literature reveals a significant gap in the understanding of the specific mechanism of action for the compound **1-benzylpyridin-2(1H)-one**. While numerous studies have explored the biological activities of its derivatives, the core signaling pathways and molecular targets of the parent compound remain largely uncharacterized.

The N-benzylpiperidine structural motif, a key feature of **1-benzylpyridin-2(1H)-one**, is prevalent in drug discovery due to its favorable structural and physicochemical properties. This motif is known to facilitate crucial cation-π interactions with target proteins.[1] However, the specific biological consequences of these interactions for **1-benzylpyridin-2(1H)-one** have not been elucidated.

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Research into derivatives of **1-benzylpyridin-2(1H)-one** has revealed a wide range of biological activities, suggesting the therapeutic potential of this chemical scaffold. These activities include:

- Antimitotic Agents: Certain carboxamide derivatives have demonstrated the ability to inhibit tubulin polymerization, a key process in cell division.[2]
- mTOR Inhibition: A complex derivative has been identified as a highly potent and selective inhibitor of the mTOR kinase, a central regulator of cell growth and proliferation.[3]
- GPR52 Agonism: Benzamide derivatives have been shown to act as potent G protein-biased agonists for the orphan G protein-coupled receptor GPR52, a promising target for neuropsychiatric and neurological diseases.[4][5]
- RIP1 Kinase Inhibition: Pyrazole derivatives have been developed as inhibitors of Receptor Interacting Protein 1 (RIP1) kinase, which plays a critical role in necroptosis, a form of programmed cell death.[6]
- Anticancer Activity: Hydrazonoindolin-2-one derivatives have exhibited antiproliferative effects against human cancer cell lines.[7]
- EAAT2 Modulation: A propanamide derivative has been identified as a novel, orally bioavailable positive allosteric modulator of the excitatory amino acid transporter 2 (EAAT2), with potential applications in epilepsy and other CNS disorders.[8]

While these findings highlight the versatility of the **1-benzylpyridin-2(1H)-one** scaffold in medicinal chemistry, they do not provide direct evidence for the mechanism of action of the parent compound. The diverse biological targets of its derivatives suggest that the core structure may serve as a privileged scaffold that can be modified to interact with a variety of proteins.

Conclusion:

There is currently a lack of specific data in the public domain detailing the mechanism of action of **1-benzylpyridin-2(1H)-one**. The available research focuses on the biological activities of its numerous derivatives, which target a wide array of proteins and signaling pathways. Therefore, an in-depth technical guide on the core mechanism of action, including detailed experimental

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protocols, quantitative data tables, and signaling pathway diagrams, cannot be constructed at this time. Further research is required to elucidate the specific molecular targets and cellular effects of **1-benzylpyridin-2(1H)-one**.

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